

Total synthesis of (R)-3-hydroxy-6-methyloctanoic acid

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Compound of Interest

Compound Name: 3-Hydroxy-6-methyloctanoic acid

CAS No.: 59896-39-8

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Technical Application Note: Asymmetric Total Synthesis of (R)-3-Hydroxy-6-methyloctanoic Acid

Executive Summary

(R)-3-Hydroxy-6-methyloctanoic acid is a critical chiral building block, most notably serving as the lipid tail fragment for the cytotoxic marine depsipeptide Callipeltin A and related congeners like Papuamide.[1] The biological activity of these peptides often hinges on the precise stereochemistry of the fatty acid side chain.

This Application Note details a robust, scalable total synthesis protocol. Unlike linear iterative approaches, this guide prioritizes a convergent strategy utilizing Noyori Asymmetric Hydrogenation as the stereodefining step for the C3-hydroxyl group. This method ensures high enantiomeric excess (>98% ee) and operational simplicity suitable for gram-to-kilogram scale-up.[1]

Key Synthetic Challenges Addressed:

- C3-Stereocontrol: Establishment of the (R)-hydroxyl center with high fidelity.

- C6-Methyl Positioning: Preservation of the C6 stereocenter (derived from chiral pool or racemic precursors).
- Scalability: Avoidance of cryogenic aldol reactions (e.g., Evans aldol) in favor of catalytic hydrogenation.

Retrosynthetic Analysis & Strategy

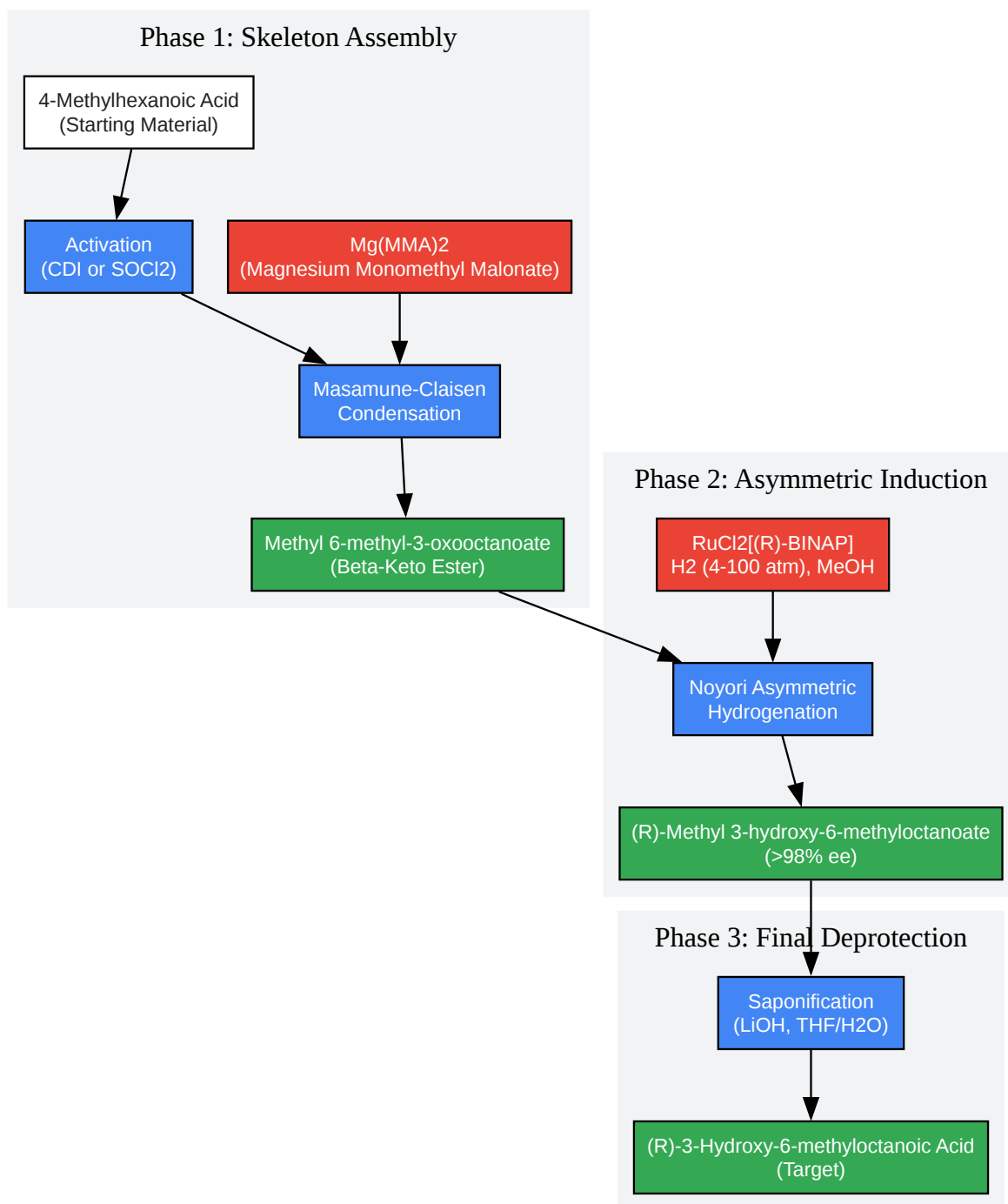
The synthesis is disconnected into two phases: the construction of the carbon skeleton via a Masamune-Claisen condensation and the stereoselective reduction of the resulting

-keto ester.

Strategic Logic:

- Chiral Pool Origin (C6): The C6-methyl group is established early.^[1] For the natural (6R) or (6S) variant, one can start with (R)- or (S)-Citronellol.^[1] For the purpose of this protocol, we utilize 4-methylhexanoic acid as the starting material (which can be sourced enantiopure or racemic depending on the target diastereomer).
- Chain Extension (C1-C2): We utilize Magnesium Monomethyl Malonate ($\text{Mg}(\text{MMA})_2$).^[1] This reagent allows for the mild, neutral homologation of acid chlorides or activated acids to -keto esters without the scrambling of existing stereocenters (C6).
- Asymmetric Induction (C3): Noyori Hydrogenation using Ru(II)-BINAP is the industry standard for converting -keto esters to -hydroxy esters.^[1]

Visual Workflow (DOT Diagram)



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Caption: Convergent synthetic workflow utilizing Magnesium Malonate homologation and Noyori Asymmetric Hydrogenation.

Detailed Experimental Protocols

Step 1: Synthesis of Methyl 6-methyl-3-oxooctanoate (- Keto Ester)

This step extends the carbon chain by two units.^[1] The use of magnesium monomethyl malonate is superior to lithium enolates as it prevents racemization of the C6 center and avoids cryogenic conditions.

- Reagents:
 - 4-Methylhexanoic acid (1.0 equiv)^[1]
 - 1,1'-Carbonyldiimidazole (CDI) (1.1 equiv)^[1]
 - Magnesium Monomethyl Malonate ($\text{Mg}(\text{MMA})_2$) (1.0 equiv) [Prepared from monomethyl malonate + $\text{Mg}(\text{OEt})_2$]^[1]
 - Solvent: Anhydrous THF
- Protocol:
 - Activation: In a flame-dried flask under N_2 , dissolve 4-methylhexanoic acid (10.0 g, 76.8 mmol) in anhydrous THF (100 mL). Add CDI (13.7 g, 84.5 mmol) portion-wise. Stir at room temperature (RT) for 1 hour. Observation: CO_2 evolution will occur.^[1]
 - Coupling: Add solid $\text{Mg}(\text{MMA})_2$ (20.0 g, 76.8 mmol) to the reaction mixture.
 - Reflux: Heat the mixture to mild reflux (65°C) and stir for 12–16 hours. The reaction is driven by the decarboxylation of the intermediate.
 - Workup: Cool to RT. Quench with 1.0 M HCl (150 mL) carefully. Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with saturated NaHCO_3 and brine. Dry over Na_2SO_4 and concentrate.

- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields the -keto ester as a colorless oil.[\[1\]](#)
- Checkpoint (Self-Validation):
 - ^1H NMR: Look for the characteristic methylene protons at C2 (singlet ~ 3.4 ppm) and the methoxy singlet (~ 3.7 ppm).
 - Yield Target: $>85\%$.

Step 2: Noyori Asymmetric Hydrogenation (The Critical Step)

This protocol establishes the C3 stereocenter. The choice of (R)-BINAP typically yields the (R)-alcohol for

-keto esters (anti-Prelog rule for this specific catalyst class, but always verify with specific catalyst literature as ligand chirality definitions vary by manufacturer).[\[1\]](#)

- Reagents:
 - Methyl 6-methyl-3-oxooctanoate (Step 1 product)[\[1\]](#)
 - Catalyst: $\text{RuCl}_2[(\text{R})\text{-BINAP}]$ (0.5 - 1.0 mol%)[\[1\]](#)
 - Solvent: Degassed Methanol (MeOH)[\[1\]](#)
 - Gas: Hydrogen (H_2)[\[1\]](#)
- Protocol:
 - Preparation: In a glovebox or under strict Argon flow, dissolve the -keto ester (5.0 g) in degassed MeOH (25 mL).
 - Catalyst Addition: Add $\text{RuCl}_2[(\text{R})\text{-BINAP}]$ (20 mg, ~ 0.1 mol%). Note: Higher loadings (1 mol%) may be needed for faster kinetics if equipment pressure is limited.[\[1\]](#)

- Hydrogenation: Transfer the solution to a stainless steel autoclave (Parr reactor). Purge with H₂ (3 x 10 bar).
 - Reaction: Pressurize to 30–50 bar (435–725 psi) H₂. Heat to 50°C. Stir vigorously (1000 rpm) for 24 hours.
 - Workup: Vent H₂ carefully. Concentrate the solvent under reduced pressure.
 - Purification: Filtration through a short pad of silica gel (eluting with EtOAc) removes the ruthenium catalyst.
- Data Validation (Table 1):

Parameter	Specification	Method of Verification
Conversion	>99%	¹ H NMR (Disappearance of C2 singlet at 3.4 ppm)
Enantiomeric Excess	>98% (R)	Chiral HPLC (Chiralcel OD-H or AD-H column)
Diastereomeric Ratio	>95:5	If C6 is chiral, check dr via ¹³ C NMR

Step 3: Saponification to (R)-3-Hydroxy-6-methyloctanoic Acid

- Protocol:
 - Dissolve the hydroxy ester (4.0 g) in THF/H₂O (3:1, 40 mL).
 - Add LiOH·H₂O (2.0 equiv). Stir at RT for 4 hours.
 - Acidify to pH 2 with 1M HCl. Extract with EtOAc.
 - Concentrate to yield the viscous oil or waxy solid.

Critical Quality Attributes & Troubleshooting

Stereochemical Mechanism

The high enantioselectivity of the Noyori hydrogenation arises from the dynamic kinetic resolution (if the alpha-position were labile, which it is not here) or simple facial differentiation. The Ru-BINAP complex forms a chiral pocket.^[1]^[2] The

-keto ester coordinates to the Ruthenium center via the ketone oxygen and the ester carbonyl, creating a rigid chelate that exposes only one face to the hydride transfer.

Troubleshooting Guide:

Issue	Probable Cause	Corrective Action
Low Conversion	Poisoned Catalyst	Ensure H ₂ is >99.999% pure; Degas MeOH thoroughly to remove O ₂ .
Low ee%	Temperature too high	Lower reaction temperature to 25–30°C (may require higher pressure/time).
By-product: Elimination	Acidic impurities	Ensure the starting material is free of residual acid chlorides or mineral acids. ^[1]

References

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- To cite this document: BenchChem. [Total synthesis of (R)-3-hydroxy-6-methyloctanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3021523/docs#total-synthesis-of-r-3-hydroxy-6-methyloctanoic-acid\]](https://www.benchchem.com/product/b3021523/docs#total-synthesis-of-r-3-hydroxy-6-methyloctanoic-acid)

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